

An In-depth Technical Guide to the Physicochemical Properties of C10 Aldehydes

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Compound of Interest

Compound Name: 9-Decenal

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of prominent C10 aldehydes, namely decanal and citral. The information is curated to support research, scientific analysis, and professionals engaged in drug development, offering quantitative data, detailed experimental methodologies, and visualizations of relevant biological and experimental processes.

Introduction to C10 Aldehydes

C10 aldehydes are organic compounds characterized by a ten-carbon backbone and a terminal aldehyde functional group (-CHO). They are prevalent in nature, contributing significantly to the aromas of citrus fruits and essential oils. Beyond their roles as fragrance and flavoring agents, certain C10 aldehydes exhibit notable biological activities, making them subjects of interest in pharmaceutical and therapeutic research. This guide will focus on two key C10 aldehydes:

- Decanal (Capraldehyde): A saturated aldehyde with the chemical formula $C_{10}H_{20}O$. It is a component of citrus and coriander essential oils and is known for its strong, waxy, and citrus-like odor.^[1]
- Citral (3,7-dimethylocta-2,6-dienal): An acyclic monoterpene aldehyde with the formula $C_{10}H_{16}O$.^[2] It exists as a mixture of two geometric isomers: geranial (trans-isomer or citral A) and neral (cis-isomer or citral B).^[3] Citral is the principal component of lemongrass oil and

possesses a strong lemon scent.[4] It has demonstrated a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[5][6]

Physicochemical Data

The fundamental physicochemical properties of decanal and citral are summarized below. These values are critical for understanding their behavior in various solvents, formulations, and biological systems.

Table 2.1: Physicochemical Properties of Decanal

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀ O	[7]
Molecular Weight	156.27 g/mol	[7][8]
Appearance	Colorless to light yellow liquid	[1][9]
Odor	Fatty, waxy, citrus-like	[1]
Density	0.822 - 0.835 g/cm ³ (at 20°C)	[1][10]
Boiling Point	207 - 209 °C	[1][11]
Melting Point	-5 to 7 °C	[1][7][11]
Flash Point	82 - 93 °C	[1][12]
Vapor Pressure	8.2 Pa (at 20°C)	[1]
Water Solubility	Practically insoluble	[1][7][9]
Solubility in Organics	Soluble in ethanol, ether, oils	[13]
Log P	3.8	[14]

Table 2.2: Physicochemical Properties of Citral (Isomeric Mixture)

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O	[2][3]
Molecular Weight	152.24 g/mol	-
Appearance	Pale yellow liquid	[2]
Odor	Strong lemon-like	[2]
Density	0.885 - 0.897 g/cm ³ (at 20°C)	[2][3]
Boiling Point	226 - 230 °C	[2]
Melting Point	< -10 °C	
Flash Point	~92 °C	
Vapor Pressure	1.3 Pa (at 20°C)	-
Water Solubility	~1.5 g/L (at 20°C); low solubility	[2]
Solubility in Organics	Miscible with ethanol, diethyl ether	[2]
Log P	~3.45	

Experimental Protocols

Detailed and reproducible methodologies are paramount in scientific research. The following sections describe standard laboratory protocols for determining key physicochemical properties of C10 aldehydes.

Protocol for Determination of Solubility

This protocol outlines a systematic approach to determine the solubility of a C10 aldehyde in water and other common laboratory solvents.

Materials:

- Sample of C10 aldehyde (e.g., Decanal or Citral)

- Small test tubes (13x100 mm)
- Graduated pipettes or micropipettes
- Vortex mixer
- Solvents: Deionized water, 5% w/v NaOH solution, 5% w/v NaHCO₃ solution, 5% v/v HCl solution, Ethanol, Diethyl Ether, Hexane.

Procedure:

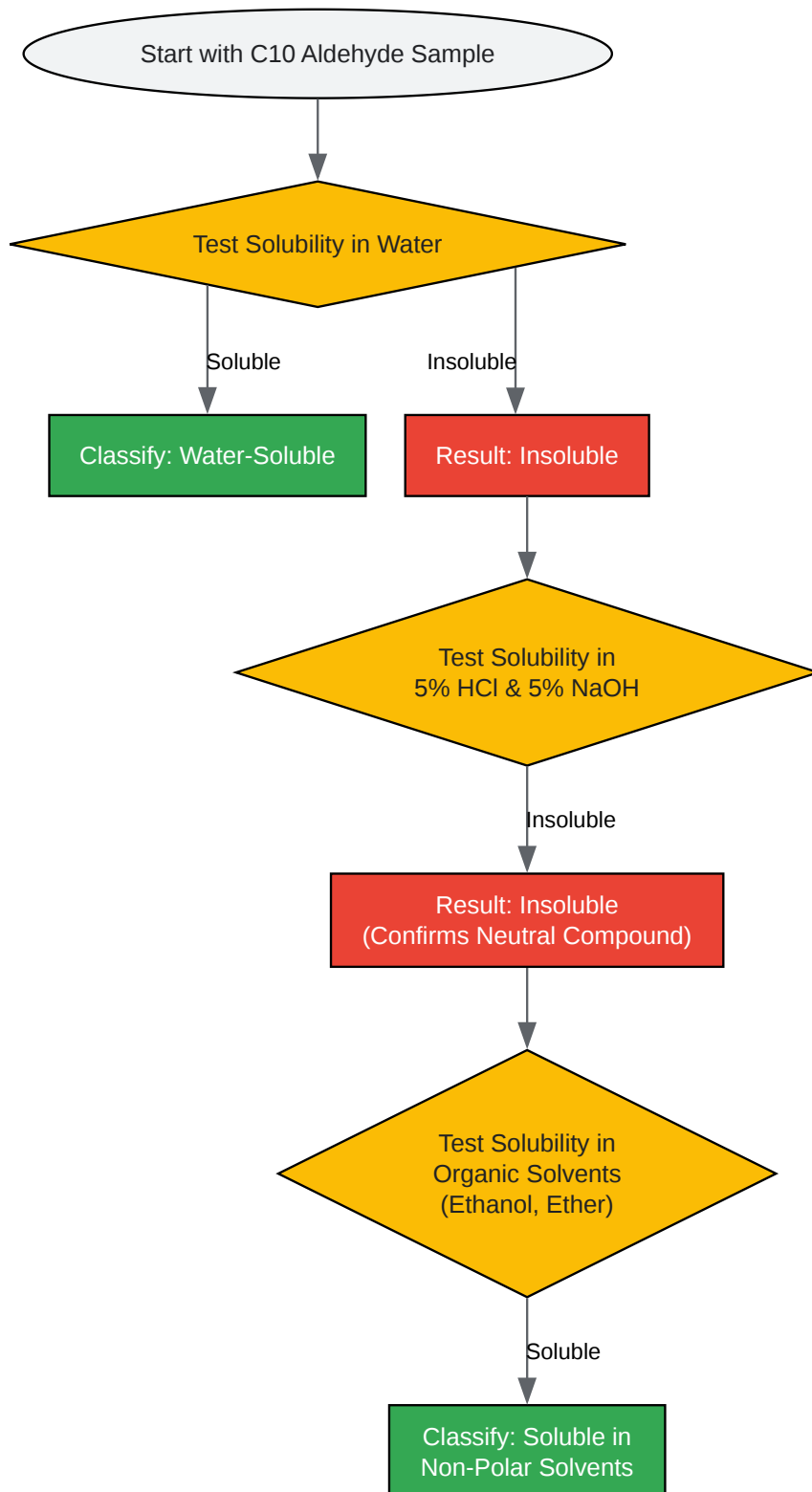
- Water Solubility:
 - Add 25 mg (or 0.05 mL) of the C10 aldehyde to a small test tube.
 - Add 0.75 mL of deionized water in three portions of 0.25 mL.
 - After each addition, shake the tube vigorously or use a vortex mixer for 30 seconds.
 - Observe the mixture. If the aldehyde dissolves completely, it is classified as water-soluble. Given the nature of C10 aldehydes, they are expected to be insoluble.[\[1\]](#)[\[2\]](#)
- Solubility in Aqueous Acid/Base (for water-insoluble compounds):
 - Prepare three test tubes, each containing 25 mg of the aldehyde.
 - To the first tube, add 0.75 mL of 5% HCl. To the second, add 0.75 mL of 5% NaOH. To the third, add 0.75 mL of 5% NaHCO₃.
 - Vigorously shake each tube for 30-60 seconds.
 - Observe for solubility. Aldehydes are generally neutral and will not dissolve in dilute acid or base solutions.[\[9\]](#) This confirms the absence of strongly acidic (e.g., carboxylic acid) or basic (e.g., amine) functional groups.
- Solubility in Organic Solvents:
 - Prepare three test tubes, each containing 25 mg of the aldehyde.

- To the first tube, add 0.75 mL of ethanol. To the second, add 0.75 mL of diethyl ether. To the third, add 0.75 mL of hexane.
- Vigorously shake each tube and observe. C10 aldehydes are expected to be soluble in common organic solvents like ethanol and ether due to their non-polar hydrocarbon chains.[\[2\]](#)[\[13\]](#)

Visualization of Experimental Workflow:

The decision-making process for this solubility classification is illustrated in the following diagram.

Workflow for Solubility Determination of C10 Aldehydes

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Workflow for Solubility Determination of C10 Aldehydes

Protocol for Micro-Boiling Point Determination

This method is suitable for small quantities of liquid and is a standard technique for determining the boiling point of an organic compound.

Materials:

- Thiele tube or small beaker for oil bath
- Mineral oil or other suitable heating oil
- Thermometer (-10 to 250 °C range)
- Small test tube (e.g., 6x50 mm)
- Capillary tube (sealed at one end)
- Bunsen burner or hot plate
- Stand and clamps

Procedure:

- Apparatus Setup:
 - Fill the Thiele tube with mineral oil to a level above the side-arm junction.
 - Attach a small test tube containing 0.5 mL of the C10 aldehyde to the thermometer using a rubber band or thread. The bottom of the test tube should align with the thermometer bulb.
 - Place a capillary tube, sealed end up, into the liquid in the test tube.
 - Immerse the assembly into the Thiele tube, ensuring the aldehyde sample is below the oil level.
- Heating:
 - Gently heat the side arm of the Thiele tube with a small flame or on a hot plate.^[5] Convection currents will ensure uniform temperature distribution.

- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Observation and Measurement:
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid is overcoming the atmospheric pressure.
 - Remove the heat source and allow the apparatus to cool slowly.
 - Observe the capillary tube closely. The stream of bubbles will slow and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[\[2\]](#)[\[3\]](#)
 - Record this temperature. For accuracy, repeat the determination.

Biological Activity and Signaling Pathways

While decanal's biological activities are primarily noted in the context of fragrance and antifungal applications, citral has been the subject of extensive research for its therapeutic potential.

Biological Activities of Citral

Citral exhibits a remarkable spectrum of biological effects relevant to drug development, including:

- **Anticancer Activity:** Citral has been shown to inhibit the proliferation of various cancer cell lines and induce apoptosis (programmed cell death).
- **Anti-inflammatory Effects:** It can suppress inflammatory pathways and reduce the production of pro-inflammatory cytokines like TNF- α , IL-1 β , and IL-6.[\[7\]](#)
- **Antioxidant Properties:** Citral can protect cells against oxidative stress by scavenging free radicals.[\[1\]](#)
- **Antimicrobial Activity:** It shows broad-spectrum activity against various bacteria and fungi.[\[5\]](#)

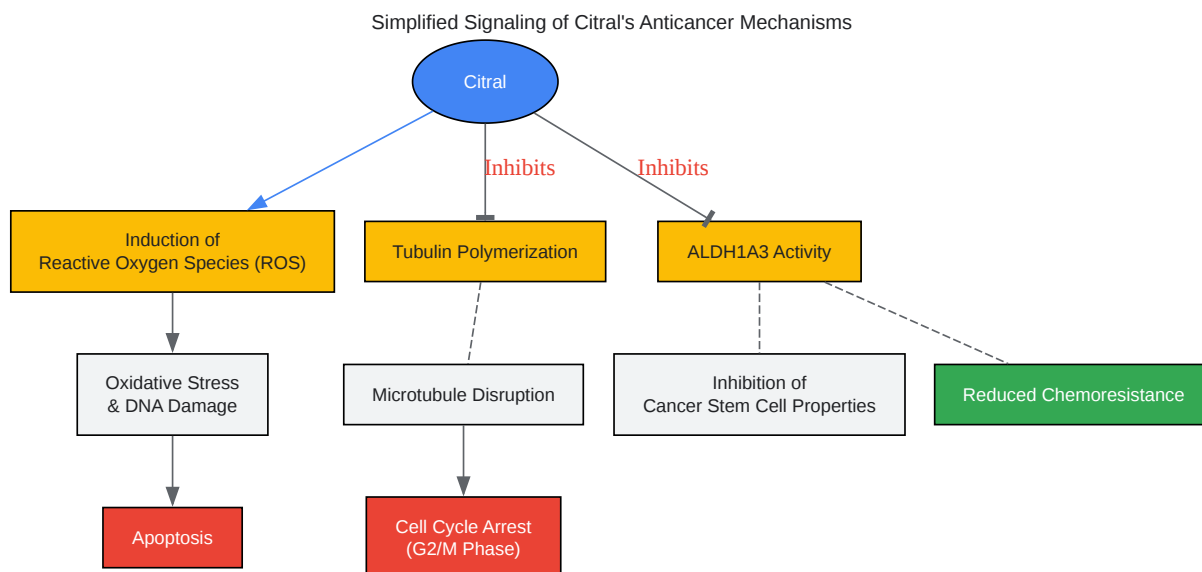
Citral's Interaction with Cellular Signaling Pathways

Citral's anticancer and anti-inflammatory effects are mediated through its modulation of multiple intracellular signaling pathways. One key pathway it influences is the Mitogen-Activated Protein Kinase (MAPK) cascade. The MAPK pathway is a crucial signaling route that translates extracellular signals into cellular responses, such as proliferation, differentiation, and apoptosis. Dysregulation of this pathway is a hallmark of many cancers.

Studies have shown that citral can attenuate the activation of MAPK pathways, which contributes to its protective effects against cellular stress and its ability to halt cancer cell proliferation.^[1] Furthermore, a multi-faceted anticancer mechanism for citral has been proposed, involving the induction of Reactive Oxygen Species (ROS), inhibition of tubulin polymerization (disrupting cell division), and inhibition of the enzyme Aldehyde Dehydrogenase 1A3 (ALDH1A3), which is linked to cancer stem cells and chemoresistance.

Visualization of Citral's Anticancer Signaling:

The following diagram illustrates the key mechanisms through which citral exerts its anticancer effects.



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Simplified Signaling of Citral's Anticancer Mechanisms

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